

An In-depth Technical Guide to 2-Nitrobenzotrifluoride (CAS: 384-22-5)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Nitrobenzotrifluoride

Cat. No.: B1293377

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, and analysis of **2-Nitrobenzotrifluoride**. The information is curated for professionals in research and development, offering detailed data and methodologies to support laboratory work and drug development processes.

Core Properties of 2-Nitrobenzotrifluoride

2-Nitrobenzotrifluoride, also known as 1-nitro-2-(trifluoromethyl)benzene or o-nitrobenzotrifluoride, is a halogenated aromatic nitro compound.^[1] Its chemical structure, featuring a nitro group and a trifluoromethyl group on a benzene ring, imparts unique chemical and physical properties relevant to its use as a chemical intermediate.

Physical and Chemical Properties

The physical and chemical properties of **2-Nitrobenzotrifluoride** are summarized in the table below, providing a quick reference for its key characteristics.

Property	Value	References
Molecular Formula	C ₇ H ₄ F ₃ NO ₂	[2]
Molecular Weight	191.11 g/mol	[2]
Appearance	White to light yellow crystal powder or low melting solid/liquid	[1][2]
Melting Point	30-34 °C	[2]
Boiling Point	216-217 °C (at 760 mmHg)	[2]
Flash Point	95 °C	[2]
Solubility	Insoluble in water	[1]
InChI Key	NDZJSUCUYPZXPR-UHFFFAOYSA-N	[3]
SMILES	O=--INVALID-LINK-- c1ccccc1C(F)(F)F	[4]

Spectral Data

Key spectral data for the characterization of **2-Nitrobenzotrifluoride** are provided below. These data are essential for confirming the identity and purity of the compound.

Spectral Data	Key Features
^1H NMR	Aromatic protons typically appear as multiplets in the range of δ 7.5-8.2 ppm.
^{13}C NMR	Aromatic carbons appear in the range of δ 120-150 ppm. The trifluoromethyl carbon appears as a quartet.
IR Spectroscopy	Characteristic peaks include those for the nitro group (NO_2) asymmetric and symmetric stretching (approx. 1530 cm^{-1} and 1350 cm^{-1}), C-F stretching (approx. $1300\text{-}1100\text{ cm}^{-1}$), and aromatic C-H and C=C stretching.
Mass Spectrometry	The mass spectrum shows a molecular ion peak (M^+) at m/z 191.

Safety and Handling

2-Nitrobenzotrifluoride is a hazardous substance and requires careful handling. The key safety information is summarized below.

Hazard Information	Details	References
GHS Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[2]
GHS Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P280: Wear protective gloves/protective clothing/eye protection/face protection.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2]
Incompatible Materials	Strong oxidizing agents, strong bases, and strong reducing agents.	[5]
Hazardous Decomposition Products	Carbon oxides, hydrogen fluoride, and nitrogen oxides.	[2]

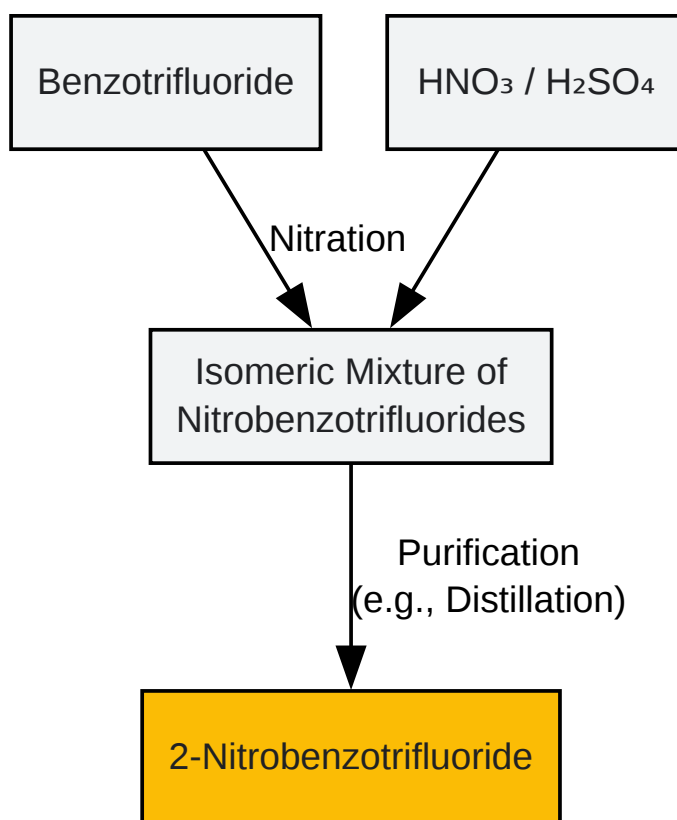
Experimental Protocols

The following sections detail generalized experimental protocols for the synthesis and analysis of **2-Nitrobenzotrifluoride**. These protocols are based on established methods for similar compounds and should be adapted and optimized for specific laboratory conditions.

Synthesis of 2-Nitrobenzotrifluoride

The synthesis of **2-Nitrobenzotrifluoride** is typically achieved through the electrophilic nitration of benzotrifluoride. This reaction generally produces a mixture of ortho, meta, and para isomers, with the ortho isomer being one of the major products.

Reaction Scheme:



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Caption: Synthesis of **2-Nitrobenzotrifluoride** via nitration of benzotrifluoride.

Methodology:

- Preparation of the Nitrating Mixture: In a flask equipped with a stirrer and a dropping funnel, carefully add concentrated nitric acid to concentrated sulfuric acid while cooling in an ice bath.
- Nitration Reaction: Slowly add benzotrifluoride to the nitrating mixture, maintaining the reaction temperature between 0 and 10 °C.
- Reaction Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up: Once the reaction is complete, pour the reaction mixture onto crushed ice and extract the product with a suitable organic solvent (e.g., dichloromethane).

- Purification: Wash the organic layer with water and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The resulting crude product, a mixture of isomers, can be purified by fractional distillation under reduced pressure to isolate the **2-Nitrobenzotrifluoride** isomer.

Analytical Methods

The following are representative analytical methods for the characterization of **2-Nitrobenzotrifluoride**.

GC-MS is a suitable technique for the analysis of **2-Nitrobenzotrifluoride**, providing information on its purity and confirming its molecular weight.

Instrumentation and Conditions:

Parameter	Recommended Setting
GC Column	A non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5ms) is recommended.
Injector Temperature	250 °C
Oven Temperature Program	Initial temperature of 50 °C, hold for 2 minutes, then ramp to 280 °C at 10 °C/min, and hold for 5 minutes.
Carrier Gas	Helium at a constant flow rate of 1 mL/min.
MS Ionization Mode	Electron Ionization (EI) at 70 eV.
MS Scan Range	m/z 40-400

HPLC can be used for the purity assessment of **2-Nitrobenzotrifluoride** and to monitor reaction progress.

Instrumentation and Conditions:

Parameter	Recommended Setting
HPLC Column	A reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm particle size) is commonly used.
Mobile Phase	A gradient of acetonitrile and water (with 0.1% formic acid) is a good starting point. For example, a linear gradient from 30% to 90% acetonitrile over 20 minutes.
Flow Rate	1.0 mL/min
Column Temperature	25 °C
Detection	UV detection at a wavelength of 254 nm.

NMR spectroscopy is a powerful tool for the structural elucidation of **2-Nitrobenzotrifluoride**.

Sample Preparation and Instrumentation:

- Solvent: Deuterated chloroform (CDCl₃)
- Instrument: 400 MHz or higher NMR spectrometer

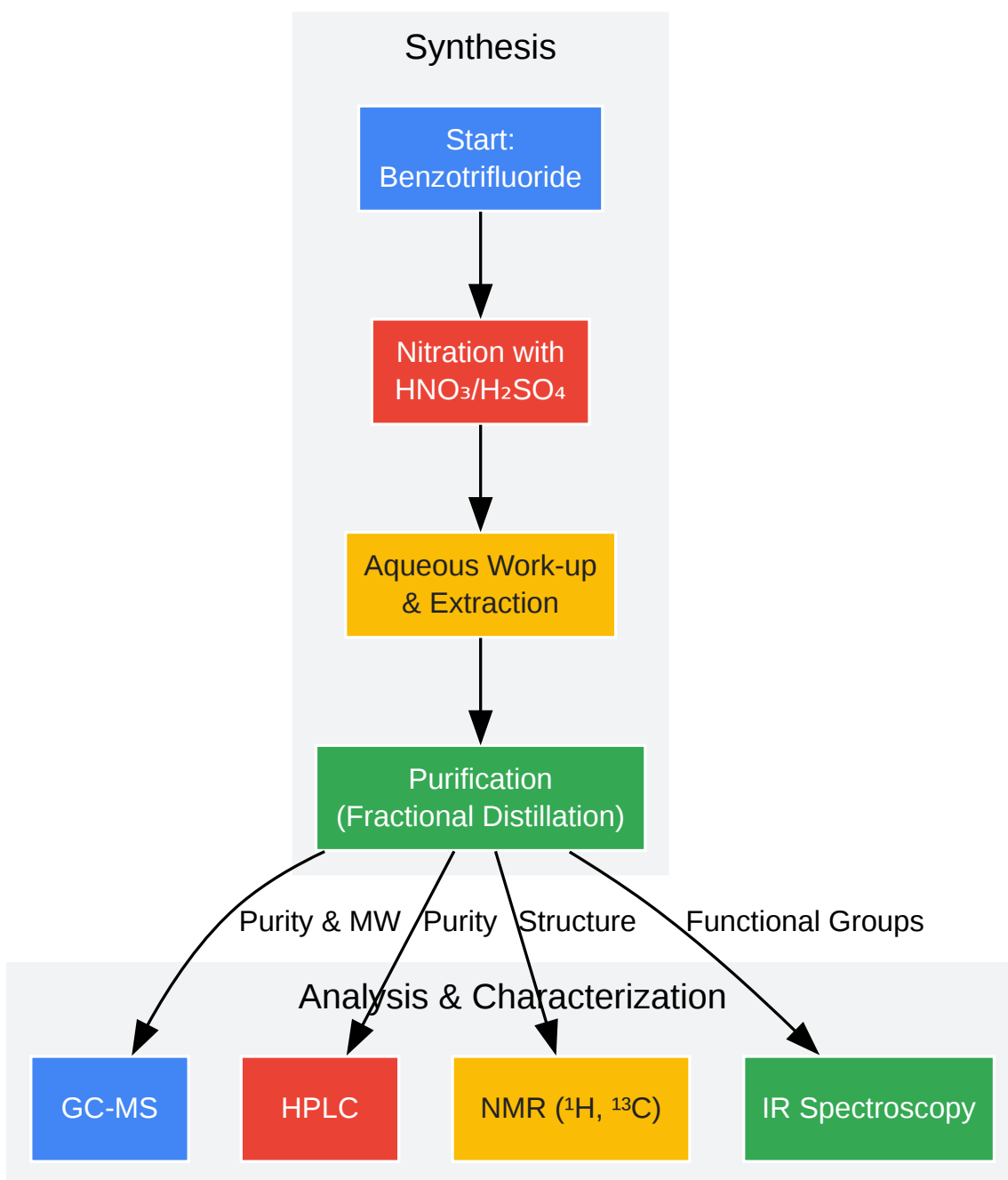
IR spectroscopy is used to identify the functional groups present in the **2-Nitrobenzotrifluoride** molecule.

Sample Preparation:

- The sample can be analyzed as a thin film between salt plates (if liquid at room temperature) or as a KBr pellet (if solid).

Experimental Workflow

The following diagram illustrates a typical experimental workflow for the synthesis and characterization of **2-Nitrobenzotrifluoride**.



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Caption: General workflow for the synthesis and analysis of **2-Nitrobenzotrifluoride**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Nitrobenzotrifluoride (CAS: 384-22-5)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293377#2-nitrobenzotrifluoride-cas-number-384-22-5-properties]

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